

An In-depth Technical Guide to **cis-Methylisoeugenol** (CAS Number 6380-24-1)

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Compound of Interest

Compound Name: **cis-Methylisoeugenol**

Cat. No.: **B143332**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **cis-Methylisoeugenol** (CAS 6380-24-1), a naturally occurring phenylpropanoid. While research specifically on the cis-isomer is limited, this document compiles available data on its chemical and physical properties, natural occurrence, and toxicological profile. To provide a broader context for its potential biological activities, this guide also extensively reviews the known pharmacology, mechanisms of action, and relevant signaling pathways of its close structural relatives, including the trans-isomer, isoeugenol, and eugenol. This guide aims to serve as a foundational resource for researchers and drug development professionals interested in the therapeutic potential of this class of compounds, highlighting areas where further investigation is critically needed.

Chemical and Physical Properties

cis-Methylisoeugenol, also known as (Z)-1,2-dimethoxy-4-(1-propenyl)benzene, is a phenylpropanoid with the molecular formula $C_{11}H_{14}O_2$ and a molecular weight of 178.23 g/mol. [1][2] It is characterized by a propenyl group in the cis or 'Z' configuration attached to a dimethoxybenzene ring.

Table 1: Physicochemical Properties of **cis-Methylisoeugenol**

| Property | Value | Unit | Reference(s) |
|-------------------|--|-------------------|---------------------|
| CAS Number | 6380-24-1 | - | [1] |
| Molecular Formula | C ₁₁ H ₁₄ O ₂ | - | [1] |
| Molecular Weight | 178.23 | g/mol | [1] |
| Appearance | Colorless to pale yellow liquid | - | [3] |
| Odor | Delicate, clove-carnation aroma | - | [3] |
| Density | 1.0 ± 0.1 | g/cm ³ | [3] |
| Boiling Point | 270.5 | °C | [3] |
| Melting Point | 70 | °C | [3] |
| Flash Point | 104.5 ± 21.3 | °C | [3] |
| Refractive Index | 1.534 | - | [3] |
| Water Solubility | Insoluble in glycerine and propylene glycol; soluble in most fixed oils. | - | [3] |
| XLogP3 | 3.05 | - | [3] |

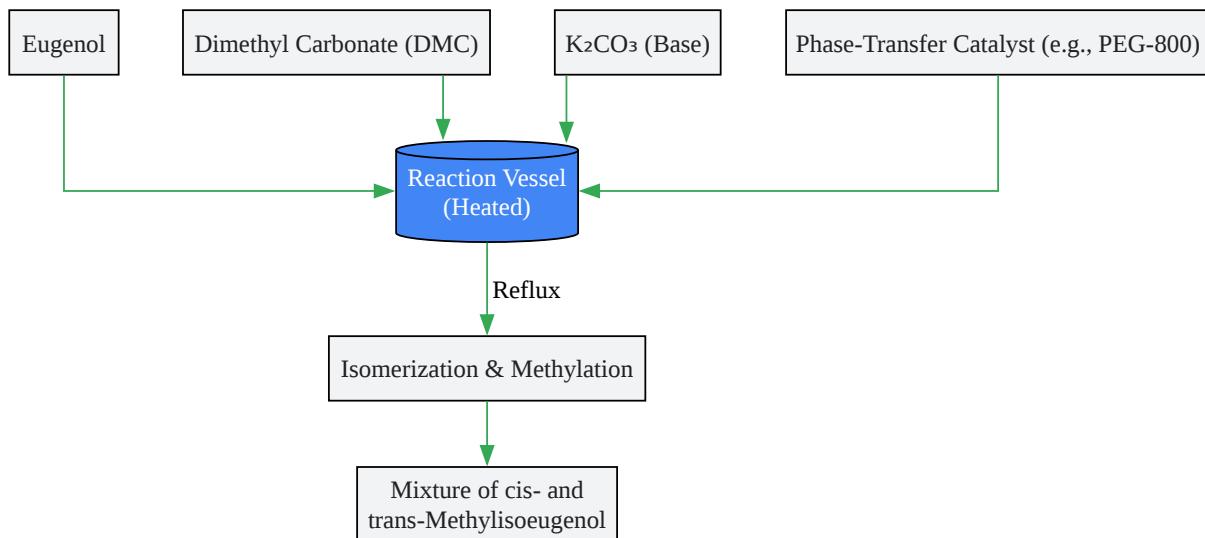
Synthesis and Purification

While a detailed, validated protocol for the specific synthesis and purification of high-purity **cis-Methylisoeugenol** is not readily available in the published literature, a general methodology can be proposed based on the synthesis of isoeugenol methyl ether and the separation of its isomers.

Proposed Synthesis Workflow

A one-step synthesis of isoeugenol methyl ether can be achieved from eugenol using dimethyl carbonate (DMC) as a green methylating agent and a phase-transfer catalyst (PTC) like PEG-

800, with potassium carbonate (K_2CO_3) as a base. The reaction involves both O-methylation of the phenolic hydroxyl group and isomerization of the allyl side chain.

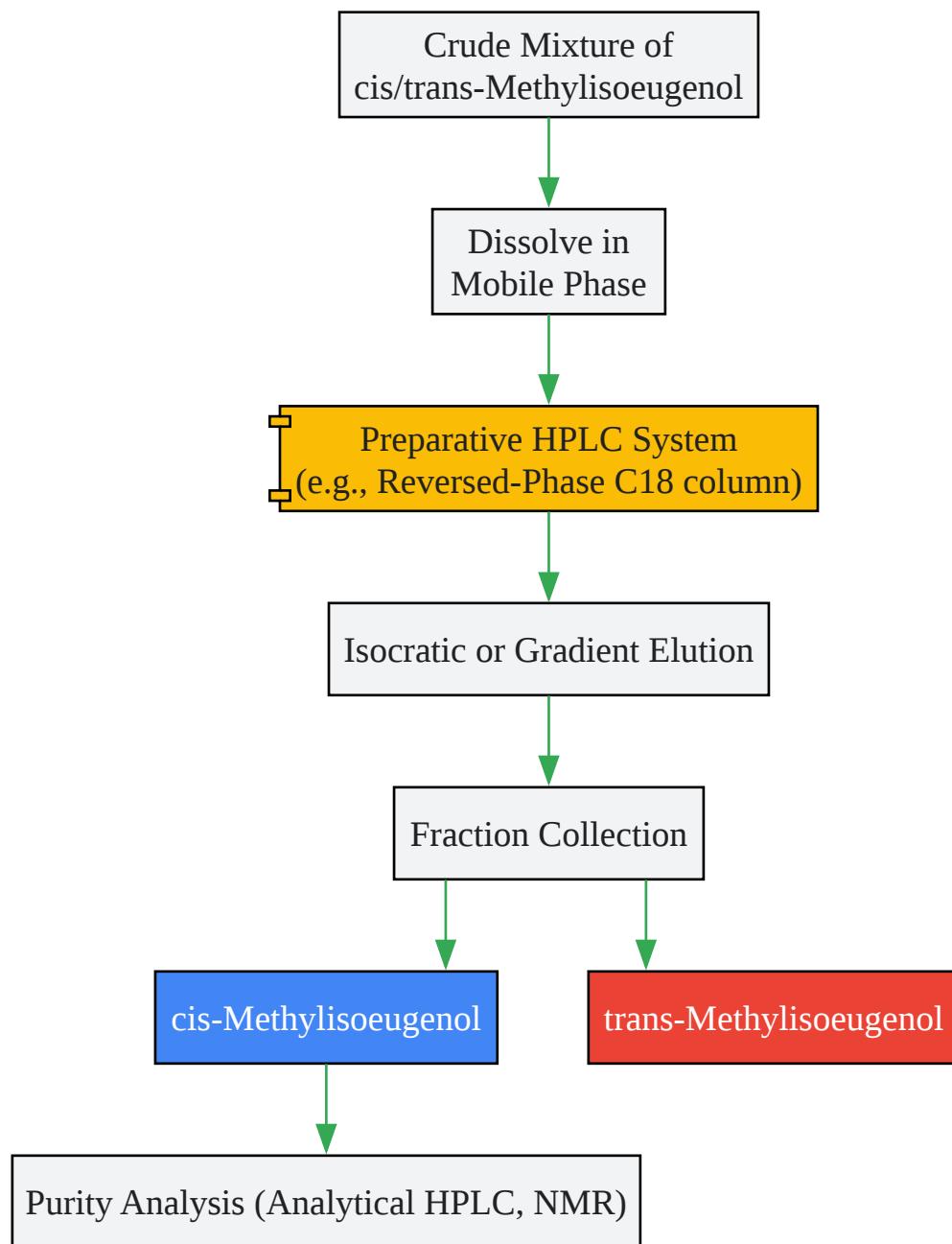


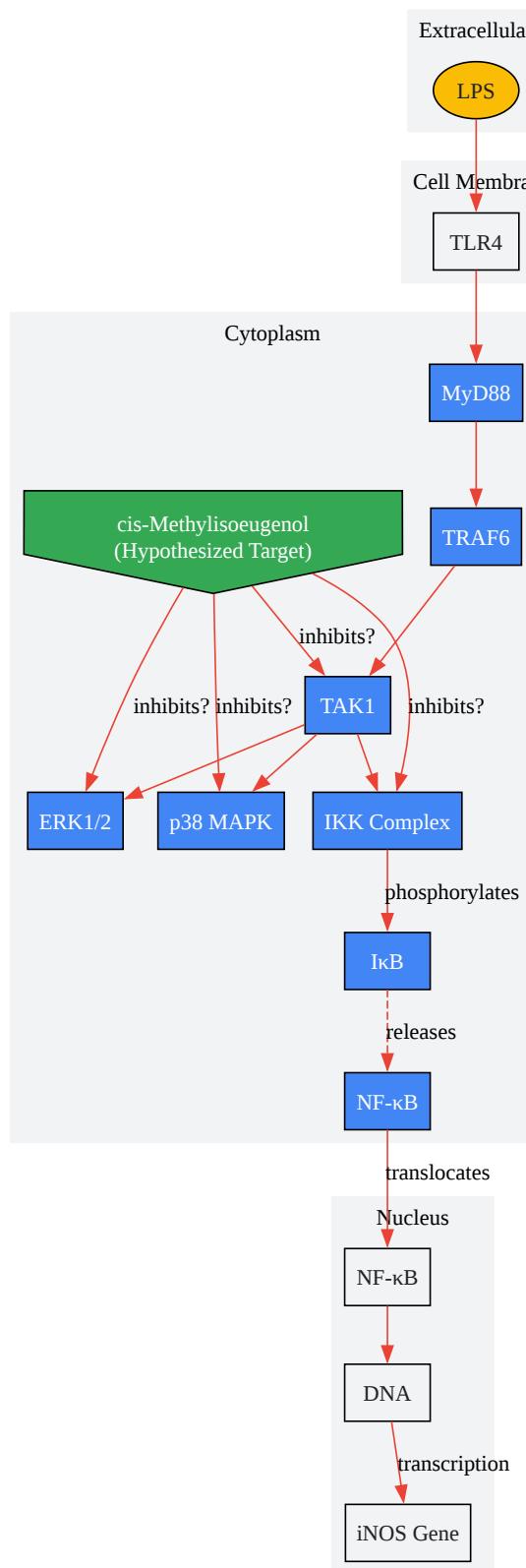
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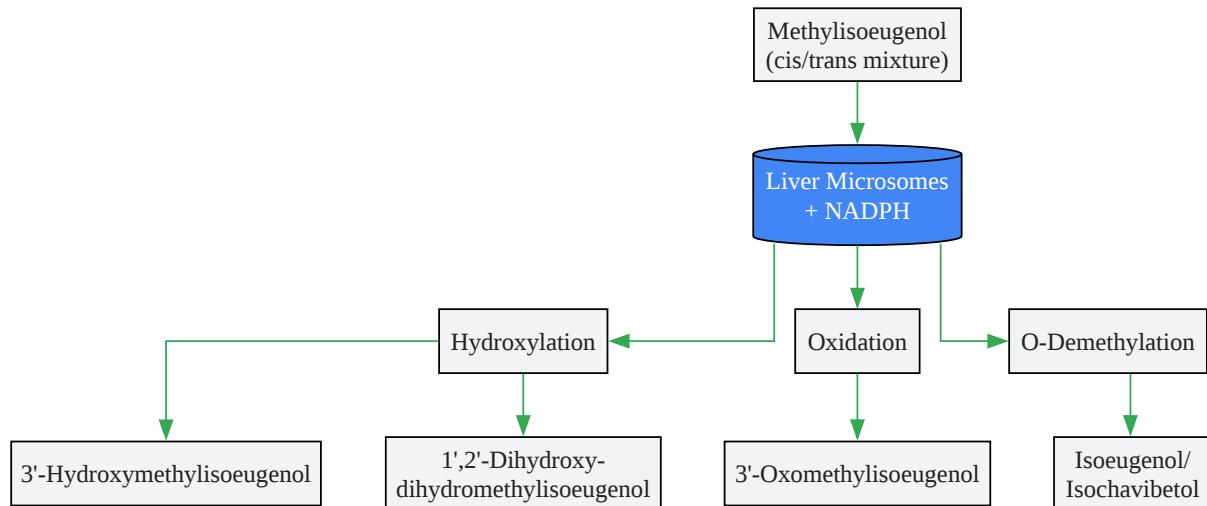
Figure 1: Proposed one-step synthesis of methylisoeugenol isomers from eugenol.

Proposed Purification Workflow

The resulting mixture of cis- and trans-methylisoeugenol would require purification to isolate the cis-isomer. Preparative High-Performance Liquid Chromatography (HPLC) is a suitable technique for separating geometric isomers.







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